

# A Comparative Guide to Measuring Coherence Times in Silicon-28 Based Qubits

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The pursuit of scalable and fault-tolerant quantum computing is intrinsically linked to the ability to preserve the delicate quantum states of qubits against environmental noise. Coherence time, a measure of how long a qubit can maintain its quantum information, is a critical benchmark for any quantum computing platform. Among the various contenders, silicon-based qubits, particularly those fabricated from isotopically purified Silicon-28 (Si-28), have emerged as a promising platform due to their potential for long coherence times and compatibility with existing semiconductor manufacturing techniques.<sup>[1]</sup>

This guide provides an objective comparison of coherence times in Si-28 based qubits with other leading alternatives, supported by experimental data. It further details the fundamental experimental protocols for measuring these crucial properties, offering a comprehensive resource for researchers in the field.

## Quantitative Comparison of Qubit Coherence Times

The performance of a quantum bit is fundamentally characterized by two coherence times: the longitudinal relaxation time (T1) and the transverse relaxation time (T2). T1 measures the lifetime of a qubit's excited state, while T2, often referred to as the dephasing time, measures the time over which the relative phase of a superposition state remains coherent.<sup>[2]</sup> A related and commonly reported metric is T2\*, which is sensitive to both dephasing and low-frequency noise, and is typically measured using a Ramsey fringe experiment. The Hahn echo technique is employed to mitigate the effects of low-frequency noise and measure a longer T2 time.<sup>[3]</sup>

Qubit Platform	T1 (Longitudinal Relaxation)	T2* (Ramsey)	T2 (Hahn Echo)	Key Advantages	Key Challenges
Silicon-28 Spin Qubits	Seconds (s) [4]	Microseconds ( $\mu$ s) to Milliseconds (ms)[1]	Milliseconds (ms) to Seconds (s) [1][5]	Long coherence times, leveraging mature silicon fabrication technology, high fidelity gates.[4]	Susceptibility to charge noise from interfaces, challenges in scaling.
Superconducting Qubits	Microseconds ( $\mu$ s) to Milliseconds (ms)[6]	Microseconds ( $\mu$ s)[6]	Tens to hundreds of Microseconds ( $\mu$ s)[6]	Fast gate operations, established fabrication processes.[7]	Shorter coherence times, require cryogenic temperatures, sensitive to microwave noise.
Trapped Ion Qubits	Seconds (s) to Hours (hr) [8]	Milliseconds (ms)[8]	Seconds (s) to Minutes (min)[8]	Extremely long coherence times, high-fidelity gates, all-to-all connectivity. [9]	Slower gate operations compared to superconducting qubits, complex laser and vacuum systems.[6]

Note: The coherence times listed above are representative values from recent experimental demonstrations and can vary depending on the specific qubit design, material quality, and experimental conditions such as temperature and magnetic field.

# Experimental Protocols for Coherence Time Measurement

Accurate measurement of coherence times is paramount for characterizing and improving qubit performance. The following sections detail the standard experimental protocols for determining  $T_1$ ,  $T_2^*$ , and  $T_2$ .

The  $T_1$  time is measured using an inversion recovery experiment, which probes the decay of the qubit from its excited state  $|1\rangle$  to its ground state  $|0\rangle$ .

Methodology:

- Initialization: The qubit is initialized in its ground state  $|0\rangle$ .
- Inversion: A  $\pi$ -pulse (a 180-degree rotation) is applied to the qubit to excite it to the  $|1\rangle$  state.
- Variable Delay: The qubit is allowed to evolve freely for a variable delay time,  $\tau$ .
- Readout: The state of the qubit is measured.
- Repeat and Fit: Steps 1-4 are repeated for a range of delay times  $\tau$ . The probability of the qubit being in the  $|1\rangle$  state is plotted as a function of  $\tau$ , and the data is fitted to an exponential decay function,  $P(|1\rangle)(t) = A * \exp(-t/T_1) + B$ , to extract the  $T_1$  time.[\[10\]](#)

The  $T_2^*$  time is determined by a Ramsey fringe experiment, which is sensitive to dephasing caused by both high-frequency noise and quasi-static, low-frequency fluctuations in the qubit's environment.[\[2\]](#)[\[11\]](#)

Methodology:

- Initialization: The qubit is initialized in its ground state  $|0\rangle$ .
- First  $\pi/2$ -Pulse: A  $\pi/2$ -pulse (a 90-degree rotation) is applied to create a superposition state, placing the qubit's state vector on the equator of the Bloch sphere.[\[12\]](#)
- Free Evolution: The qubit evolves freely for a variable time  $\tau$ , during which its state precesses around the Z-axis of the Bloch sphere.[\[13\]](#)

- Second  $\pi/2$ -Pulse: A second  $\pi/2$ -pulse is applied to project the precessed state back towards the  $|0\rangle$  or  $|1\rangle$  state.[12]
- Readout: The state of the qubit is measured.
- Repeat and Fit: Steps 1-5 are repeated for various delay times  $\tau$ . The probability of measuring the  $|1\rangle$  state oscillates as a function of  $\tau$ , creating "Ramsey fringes." The decay of the amplitude of these oscillations is fitted to an exponentially decaying sinusoidal function,  $P(|1\rangle)(t) = A * \exp(-t/T2) * \cos(2\pi\Delta f t + \varphi) + B$ , to extract the  $T2$  time and the detuning frequency  $\Delta f$ . [14]

The Hahn echo sequence is a crucial technique used to measure the "true"  $T2$  dephasing time by refocusing the effects of slow environmental noise, thus extending the coherence time beyond  $T2^*$ . [3][15]

#### Methodology:

- Initialization: The qubit is initialized in the ground state  $|0\rangle$ .
- First  $\pi/2$ -Pulse: A  $\pi/2$ -pulse is applied to create a superposition state.
- Free Evolution ( $\tau/2$ ): The qubit evolves freely for a time  $\tau/2$ , accumulating phase errors from both fast and slow noise sources.
- $\pi$ -Pulse (Echo): A  $\pi$ -pulse is applied to rotate the qubit state by 180 degrees around an axis in the equatorial plane. This pulse effectively reverses the direction of phase accumulation for slow noise components. [15]
- Free Evolution ( $\tau/2$ ): The qubit evolves freely for another period of  $\tau/2$ . During this time, the effects of the slow noise are refocused, while dephasing due to fast, non-static noise continues.
- Second  $\pi/2$ -Pulse: A final  $\pi/2$ -pulse is applied.
- Readout: The state of the qubit is measured.

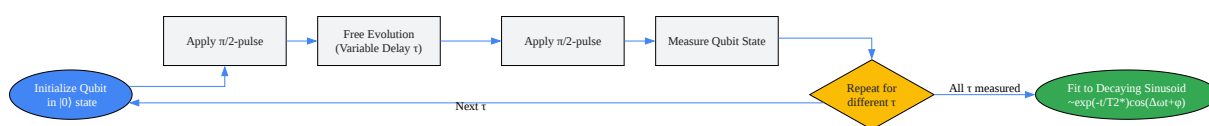
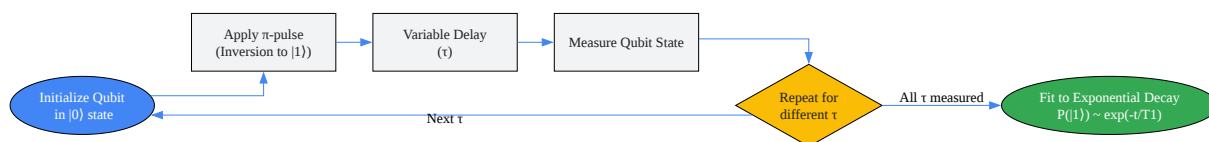
- Repeat and Fit: The entire sequence is repeated for different total evolution times  $\tau$ . The decay of the measured signal is fitted to an exponential function,  $P(\text{signal}) \propto \exp(-\tau/T_2)$ , to extract the Hahn echo coherence time,  $T_2$ .[\[16\]](#)

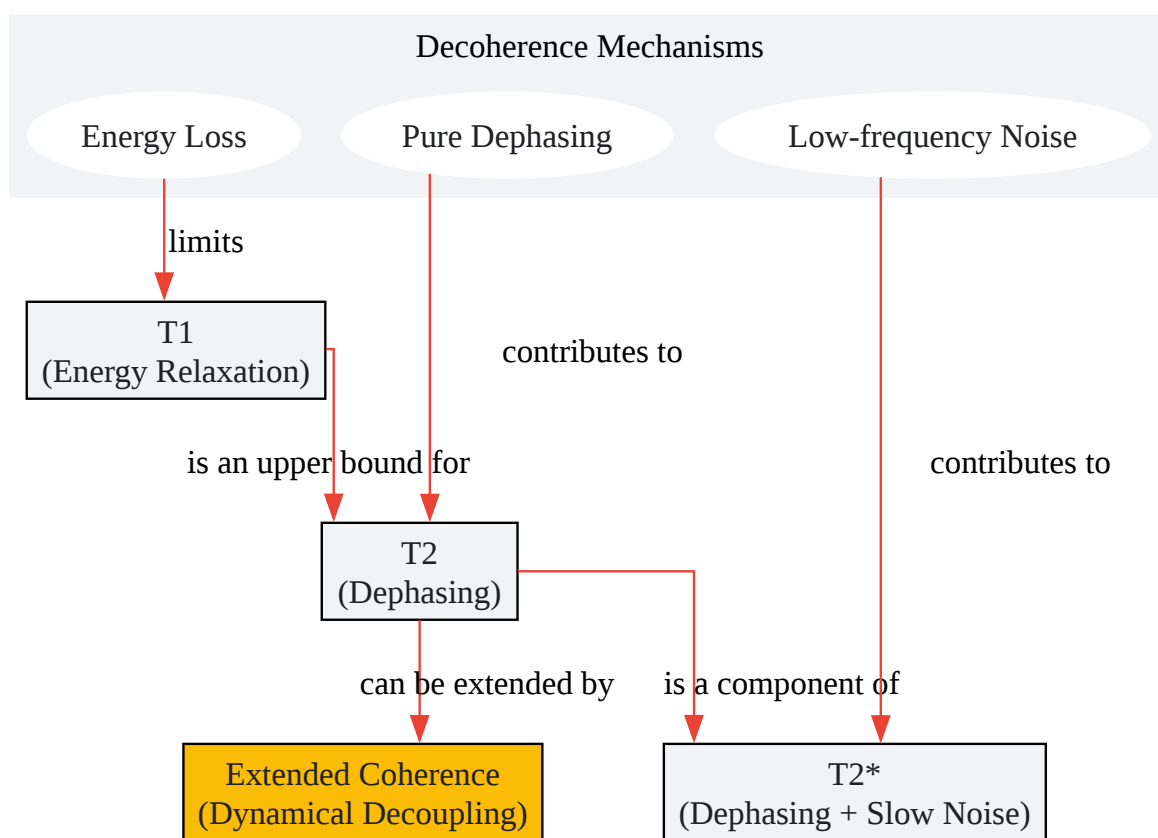
To further combat the effects of environmental noise, more advanced pulse sequences known as dynamical decoupling (DD) are employed. These sequences apply a series of  $\pi$ -pulses to the qubit during its evolution to continuously refocus dephasing.[\[17\]](#)

- Carr-Purcell-Meiboom-Gill (CPMG): This is a widely used DD sequence that consists of a train of equally spaced  $\pi$ -pulses.[\[18\]](#) The CPMG sequence is robust against pulse errors and is effective at filtering out a broad range of low-frequency noise.[\[19\]](#)
- Uhrig Dynamical Decoupling (UDD): This sequence uses non-uniformly spaced  $\pi$ -pulses, with timings optimized to suppress noise with a sharp high-frequency cutoff.[\[20\]](#)[\[21\]](#) UDD can offer superior performance over CPMG for certain noise spectra.[\[22\]](#)

## Visualizing Experimental Workflows and Logical Relationships

The following diagrams, generated using the DOT language, illustrate the workflows for the coherence time measurements and the logical relationships between the different coherence metrics.





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